

AZD0424: A Technical Guide for Cell Signaling Research

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Compound of Interest

Compound Name: AZD0424
CAS No.: 692054-06-1
Cat. No.: B1684638

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AZD0424 is a potent and orally bioavailable small-molecule inhibitor of Src family kinases (SFKs) and ABL1 kinase.^{[1][2]} Its high selectivity and well-characterized mechanism of action make it an invaluable research tool for dissecting the complex roles of Src signaling in various cellular processes, particularly in the context of cancer biology. This technical guide provides an in-depth overview of **AZD0424**, including its mechanism of action, quantitative data on its activity, detailed experimental protocols for its use, and visualizations of the signaling pathways it modulates.

Mechanism of Action

AZD0424 functions as an ATP-competitive inhibitor of Src and ABL kinases.^[1] The primary mechanism of action in inhibiting Src signaling is through the prevention of autophosphorylation at tyrosine 419 (Tyr419) within the activation loop of the kinase domain.^{[1][3]} This inhibition of Src phosphorylation leads to the downregulation of numerous downstream signaling pathways that are crucial for cell proliferation, survival, migration, and invasion.^{[1][2]}

Quantitative Data

The following tables summarize the key quantitative parameters of **AZD0424** activity from in vitro and cell-based assays.

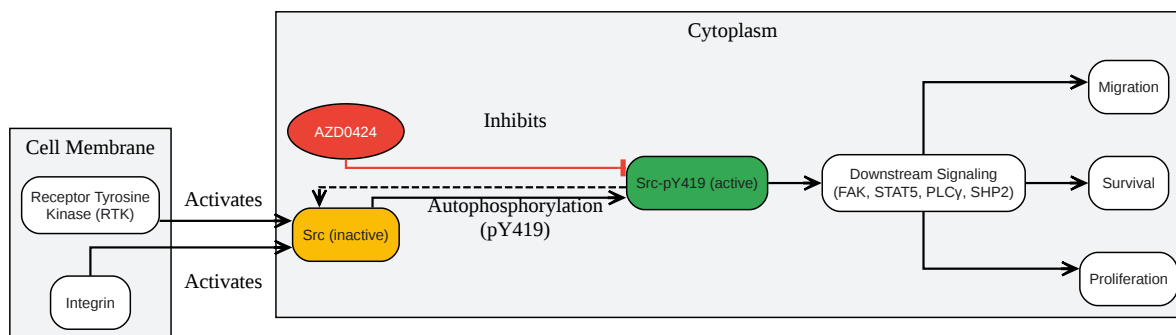
Parameter	Target	Value	Reference(s)
In Vitro Kinase IC50	Src	~4 nM	[1]
ABL1	Potent	[2]	
Yes	Potent	[4]	
Lck	Potent	[4]	
Cellular EC50	pSrc (Y419)	~100 nM	[1] [3]

Cell Line	Cancer Type	EC50 (Cell Viability)	Reference(s)
LS174t	Colorectal Cancer	< 1 μ M	[1]
HCT116	Colorectal Cancer	> 5 μ M	
DLD1	Colorectal Cancer	> 5 μ M	
HCC1954	Breast Cancer	~3 μ M	

Signaling Pathways Modulated by AZD0424

AZD0424's inhibition of Src kinase activity has a cascading effect on multiple downstream signaling pathways. The following diagrams, generated using the DOT language for Graphviz, illustrate these interactions.

Core AZD0424 Mechanism of Action on Src Signaling

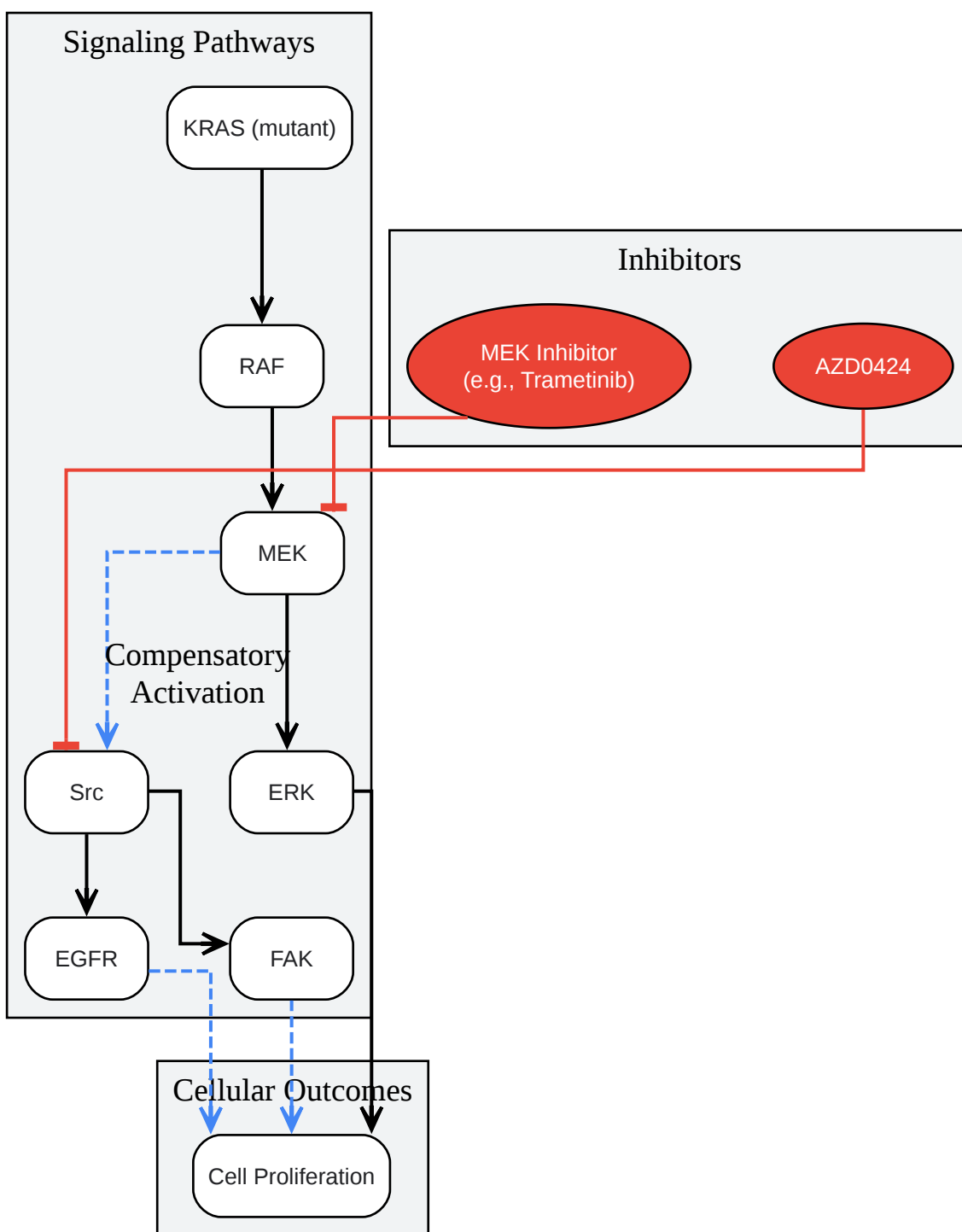


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Caption: **AZD0424** inhibits Src autophosphorylation, blocking downstream signaling.

Compensatory Src Activation and Synergistic Inhibition with MEK Inhibitors

In certain contexts, such as in KRAS-mutant colorectal cancer, inhibition of the MEK/ERK pathway can lead to a compensatory activation of Src. **AZD0424** can abrogate this feedback loop, leading to a synergistic anti-tumor effect when combined with MEK inhibitors.^{[1][3]}



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References

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